

# Personal protective equipment for handling NRX-103094

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## Compound of Interest

Compound Name: NRX-103094

Cat. No.: B10831376

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## Essential Safety and Handling Guide for NRX-103094

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **NRX-103094** in a research environment. Given that a comprehensive Safety Data Sheet (SDS) for **NRX-103094** is not publicly available, this document is based on best practices for handling novel, potent investigational compounds. Researchers, scientists, and drug development professionals should use this information to supplement, not replace, their institution's standard safety protocols.

## Properties and Identification

**NRX-103094** is a potent enhancer of the interaction between  $\beta$ -catenin and its cognate E3 ligase, SCF $\beta$ -TrCP.[1][2] It is a white solid powder and is identified by the following chemical information.[3][4]

Property	Value
Molecular Formula	C <sub>20</sub> H <sub>11</sub> Cl <sub>2</sub> F <sub>3</sub> N <sub>2</sub> O <sub>4</sub> S[3][4]
Molecular Weight	503.28 g/mol [3]
CAS Number	2763260-36-0[1][4]
Appearance	Solid Powder[3]
Purity	≥98%[3]
Solubility	Soluble in DMSO and DMF[4]

## Personal Protective Equipment (PPE)

Due to the lack of specific toxicity data, **NRX-103094** should be handled with caution, assuming it is a potent and potentially hazardous compound. The following PPE is mandatory when handling **NRX-103094**.

PPE Category	Item	Specification
Hand Protection	Disposable Nitrile Gloves	Double-gloving is recommended. Change gloves immediately upon contamination.
Eye Protection	Safety Goggles	Must provide a complete seal around the eyes to protect from splashes.
Body Protection	Laboratory Coat	Should be clean, fully buttoned, and made of a material appropriate for the chemicals being handled.
Respiratory Protection	Fume Hood	All handling of solid NRX-103094 and its solutions should be performed in a certified chemical fume hood to avoid inhalation of dust or aerosols.

## Operational Plan: Handling and Storage

A systematic approach to handling and storage is crucial to maintain the integrity of **NRX-103094** and ensure the safety of laboratory personnel.

### Receiving and Storage:

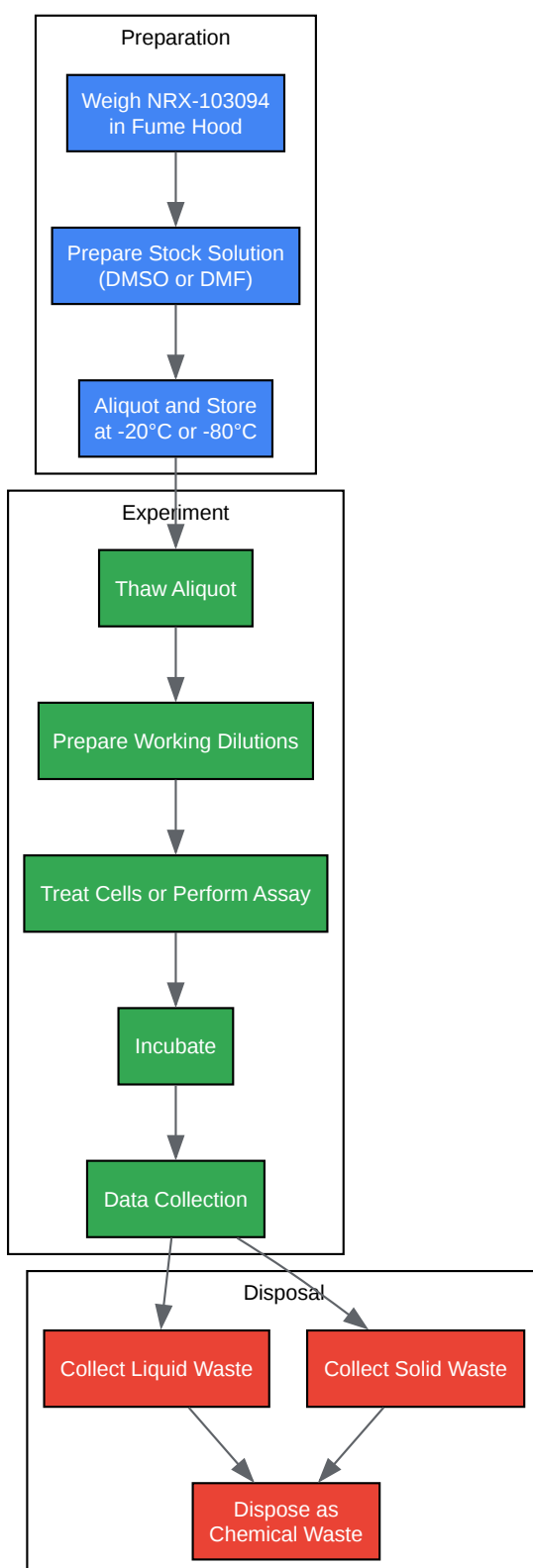
- Upon receipt, visually inspect the container for any damage or leaks.
- Store the compound in a dry, dark environment at -20°C for long-term storage.<sup>[3]</sup>
- For stock solutions, it is recommended to store them at -80°C for up to 6 months or at -20°C for up to 1 month.<sup>[1]</sup>

### Preparation of Solutions:

- Preparation: Perform all weighing and solution preparation activities within a chemical fume hood.
- Solvent Selection: Use anhydrous DMSO or DMF to prepare stock solutions.
- Dissolution: Add the solvent to the vial of **NRX-103094** and vortex until fully dissolved.
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes.
- Labeling: Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.

#### Experimental Workflow:

The following diagram illustrates a typical workflow for an in vitro experiment using **NRX-103094**.

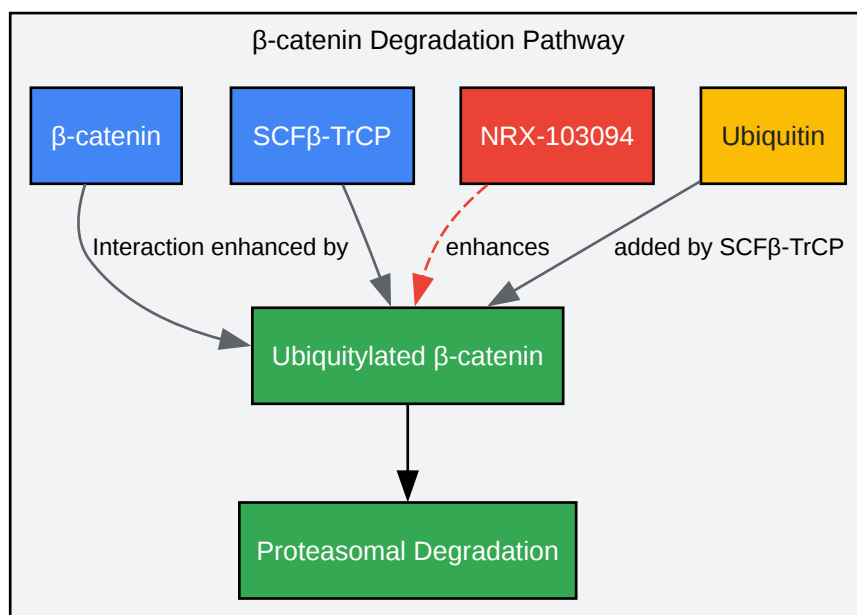


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A typical experimental workflow for using **NRX-103094**.

## Signaling Pathway

**NRX-103094** enhances the interaction between  $\beta$ -catenin and the E3 ligase SCF $\beta$ -TrCP, leading to the ubiquitylation and subsequent degradation of  $\beta$ -catenin. This mechanism is particularly relevant in the context of certain cancers where  $\beta$ -catenin signaling is dysregulated.



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The signaling pathway enhanced by **NRX-103094**.

## Disposal Plan

All waste generated from the handling of **NRX-103094** must be considered hazardous chemical waste.

Waste Segregation and Collection:

- Liquid Waste: Collect all solutions containing **NRX-103094** in a clearly labeled, sealed, and appropriate chemical waste container.
- Solid Waste: All contaminated solid materials (e.g., pipette tips, gloves, vials) must be collected in a designated solid chemical waste container.

- Sharps: Contaminated needles or other sharps must be disposed of in a designated sharps container for chemical waste.

#### Disposal Procedure:

- Ensure all waste containers are properly labeled with the contents, including "**NRX-103094**" and the solvent used.
- Store waste containers in a designated satellite accumulation area.
- Arrange for waste pickup and disposal through your institution's Environmental Health and Safety (EHS) department. Do not dispose of **NRX-103094** down the drain or in regular trash.

By adhering to these guidelines, researchers can safely handle **NRX-103094**, maintain the integrity of their experiments, and minimize risks to themselves and the environment. Always consult your institution's specific safety protocols and EHS department for further guidance.

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## References

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